

PRT-060318 Stock Solution Preparation

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Compound Focus: PRT-060318

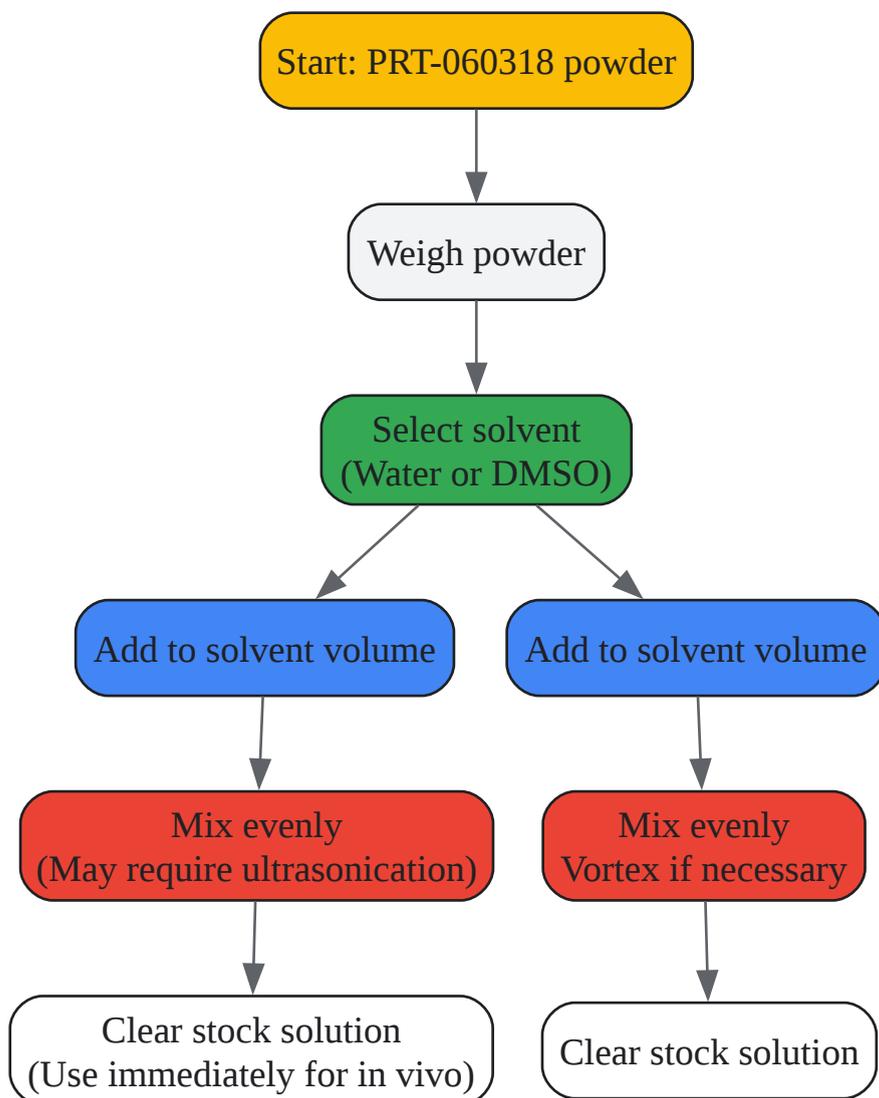
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The table below summarizes the standard preparation methods for **PRT-060318** stock solutions as provided by commercial suppliers and research literature.

Solvent	Concentration	Molarity	Preparation Method & Notes
Water	25 mg/mL [1]	73.44 mM [1]	Ultrication recommended to dissolve [1].
	66 mg/mL [2]	159.67 mM [2]	-
	75 mg/mL [3]	181.44 mM [3]	Solution should be clear; use fresh for optimal results [3].
DMSO	66 mg/mL [2]	159.67 mM [2]	-
	75 mg/mL [3]	181.44 mM [3]	Moisture-absorbing DMSO can reduce solubility; use fresh DMSO [3].

The preparation workflow for these solutions can be visualized as follows:



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Troubleshooting Common Issues

Here are solutions to some frequently encountered problems:

- Precipitate Formation in Solution
 - **Cause:** The stock solution may be unstable over time, especially in aqueous solutions, or the DMSO used may have absorbed moisture.
 - **Solution:** Gently warm the solution in a warm water bath (approximately 37°C) and sonicate to re-dissolve the compound [1]. For long-term storage, aliquot the stock solution and avoid repeated freeze-thaw cycles [2].

- Inconsistent Biological Activity
 - **Cause:** Using old or improperly stored DMSO that has absorbed water can lower the effective concentration.
 - **Solution:** Always use fresh, dry DMSO. Ensure stock solutions are prepared at the correct, documented concentration and stored as recommended [3].
- Working Concentration Not Achieved
 - **Cause:** The final working concentration in your assay is too low after dilution from the stock.
 - **Solution:** Prepare a more concentrated stock solution, up to 75 mg/mL in DMSO or water, provided it remains stable and clear [3].

Experimental Protocols & Applications

This section outlines established methodologies for using **PRT-060318** in key experimental models.

In Vitro Platelet Aggregation Assay [4]

This protocol tests the inhibitor's effect on platelet activation.

- **Prepare PRP:** Obtain Platelet-Rich Plasma (PRP) from healthy human donors.
- **Pre-incubate:** Incubate PRP with **PRT-060318** (typical concentration range 0-3 μ M) for 15 minutes at 37°C with stirring.
- **Induce Aggregation:** Initiate aggregation by adding an agonist like convulxin (a GPVI agonist) or a HIT immune complex.
- **Measure:** Record the final percentage aggregation using a platelet aggregometer.

Chronic Lymphocytic Leukemia (CLL) Cell Apoptosis in Co-culture [5] [6]

This protocol assesses the effect on cancer cell survival in a microenvironment model.

- **Establish Co-culture:** Suspend PBMCs from CLL patients in complete RPMI medium and incubate for 14 days in 24-well plates to form nurse-like cell (NLC) monolayers.
- **Treat with Inhibitor:** Culture the CLL cells on the NLC monolayer or in suspension, in the presence or absence of **PRT-060318** (e.g., 2 μ M).

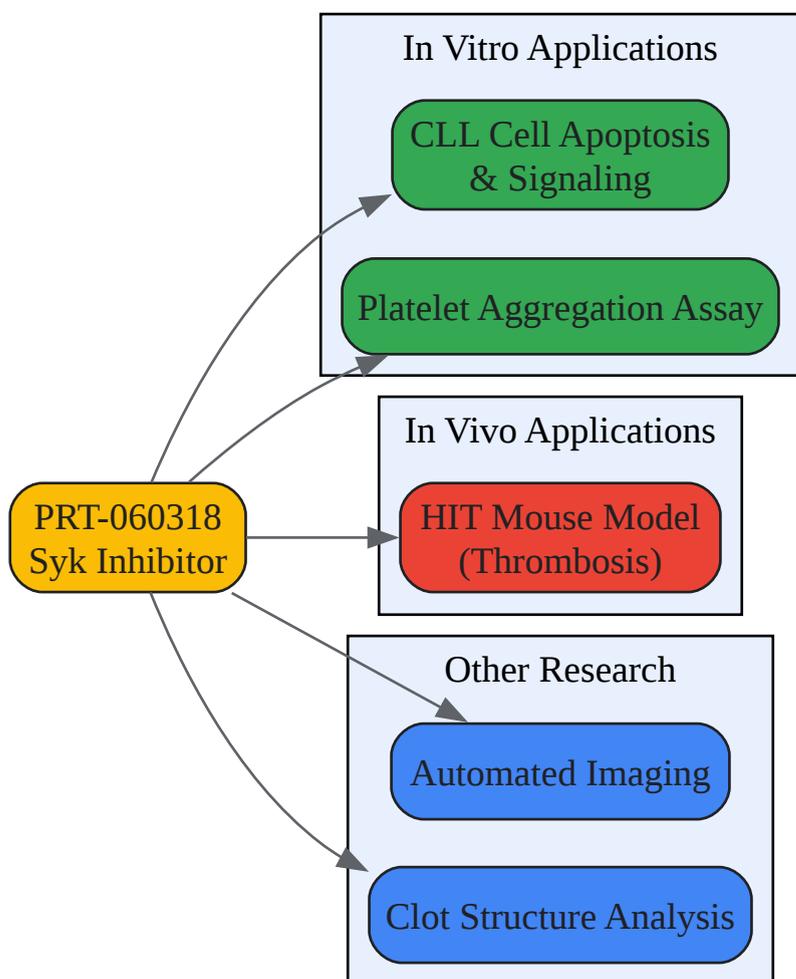
- **Assess Viability:** At 24, 48, and 72-hour time points, collect CLL cells and assay for cell viability using flow cytometry (e.g., Annexin V/PI staining) or a similar method.

In Vivo HIT Mouse Model [3] [4] [7]

This protocol evaluates the therapeutic efficacy of **PRT-060318** in a disease model.

- **Animal Model:** Use transgenic HIT mice (expressing human FcγRIIA and PF4).
- **Induce HIT:** On day 0, inject mice with the HIT-like antibody KKO (20 mg/kg, i.p.).
- **Administer Inhibitor:** From days 1 to 7, administer **PRT-060318** (30 mg/kg body weight) orally via gavage twice a day. The control group receives the vehicle only.
- **Administer Heparin:** Give all mice a subcutaneous injection of heparin (1600 U/kg) once daily.
- **Monitor Outcomes:** Track platelet counts over time and assess thrombosis using appropriate visualization techniques.

The application of **PRT-060318** in these different experimental contexts is summarized in the diagram below:



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References

1. PRT-060318 (PRT318) | Syk Inhibitor | MedChemExpress [medchemexpress.com]
2. - PRT | Syk inhibitor | Buy from Supplier AdooQ 060318 [adooq.com]
3. PRT-060318 2HCl | Syk inhibitor | Mechanism [selleckchem.com]

4. PRT-060318, a novel Syk inhibitor, prevents heparin-induced ... [pmc.ncbi.nlm.nih.gov]
5. - PRT 1194961-19-7_Syk_Angiogenesis_ 060318 ... Signaling [peptidedb.com]
6. - PRT 3HCl | inhibitor of the Syk tyrosine kinase | CAS N/A | Buy... 060318 [invivochem.com]
7. PRT-060318, a novel Syk inhibitor, prevents heparin-induced ... [pubmed.ncbi.nlm.nih.gov]

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